# GPR84 Activation and Downstream Effects: A Technical Guide

**Author**: BenchChem Technical Support Team. **Date**: April 2026

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: G protein-coupled receptor 84 (GPR84) is a metabolite-sensing receptor primarily expressed on immune cells, including macrophages, neutrophils, and microglia.[1][2] Its expression is often upregulated in response to inflammatory stimuli, implicating it as a key player in immune modulation and a promising therapeutic target for a range of inflammatory and fibrotic diseases.[3][4] This document provides a detailed overview of the molecular mechanisms of GPR84 activation, its principal downstream signaling cascades, and the resultant cellular and physiological effects. It includes a compilation of quantitative data on known ligands and detailed protocols for key experimental assays used to study GPR84 function.

## GPR84 Activation and Ligands

GPR84 is endogenously activated by medium-chain fatty acids (MCFAs), particularly those with carbon chain lengths of 9 to 14.[5][6] Capric acid (C10) is often cited as one of the more potent endogenous ligands.[2] The relatively low in-vivo concentrations of these MCFAs have spurred the development of synthetic agonists and antagonists to better probe the receptor's function.[1]

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Agonists:

- Endogenous: Medium-chain fatty acids (e.g., capric acid, lauric acid). Hydroxylated MCFAs, such as 2- and 3-hydroxy lauric acid, have also been shown to activate GPR84.[7]
- Synthetic: A variety of small molecules have been identified, with 6-n-octylaminouracil (6-OAU) being a widely used surrogate agonist.[1][7] Other notable agonists include ZQ-16, embelin, and diindolylmethane (DIM), which may act as an allosteric agonist.[1][4] The biased agonist DL-175 has been shown to preferentially activate certain pathways over others.[1]

Antagonists:

- Several antagonists have been developed and are being investigated for therapeutic use. GLPG1205 and PBI-4050 are two prominent examples that have entered clinical trials for conditions like idiopathic pulmonary fibrosis.[1][4][8]

## Table 1: Quantitative Data for Selected GPR84 Ligands

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| Ligand Name | Type | Reported Potency (EC50) | Assay Type | Reference Cell Line | Citation |
|---|---|---|---|---|---|
| 2-hydroxy lauric acid | Agonist | 9.9 μM | [35S]GTPγS Binding | GPR84-expressing membranes | [7] |
| 3-hydroxy lauric acid | Agonist | 13 μM | [35S]GTPγS Binding | GPR84-expressing membranes | [7] |
| 2-hydroxy capric acid | Agonist | 31 μM | [35S]GTPγS Binding | GPR84-expressing membranes | [7] |
| 6-n-octylaminouracil (6-OAU) | Agonist | Not specified | Calcium Mobilization, cAMP | HEK293/Gα16/GPR84, CHO-K1/GPR84 | [9][10] |
| ZQ-16 | Agonist | ~10 μM | Calcium Mobilization | HEK293/Gα16/GPR84 | [10] |
| GLPG1205 | Antagonist | Not specified | N/A | N/A | [1][8] |
| PBI-4050 | Antagonist | Not specified | N/A | N/A | [1] |

# Downstream Signaling Pathways

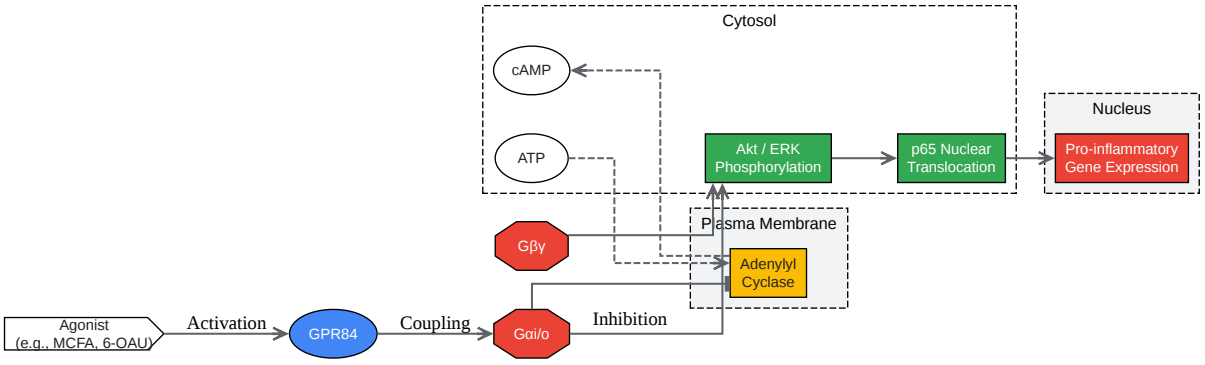
GPR84 activation initiates multiple intracellular signaling cascades, primarily through Gαi/o proteins and β-arrestins. These pathways ultimately orchestrate the receptor's diverse cellular effects.

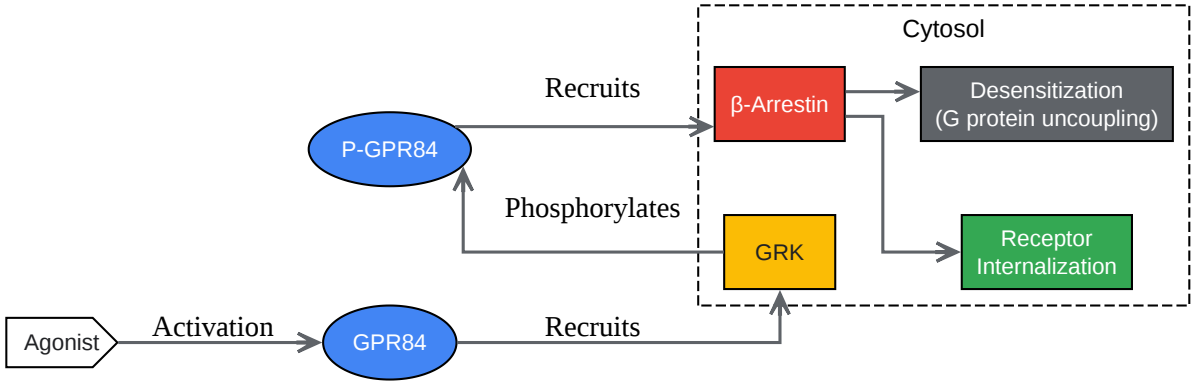
## Gαi/o Protein-Coupled Signaling

The canonical signaling pathway for GPR84 involves its coupling to pertussis toxin (PTX)-sensitive Gαi/o proteins.[2][5][7] This interaction leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[5][9] Reduced cAMP levels can modulate the activity of downstream effectors like Protein Kinase A (PKA). Furthermore,

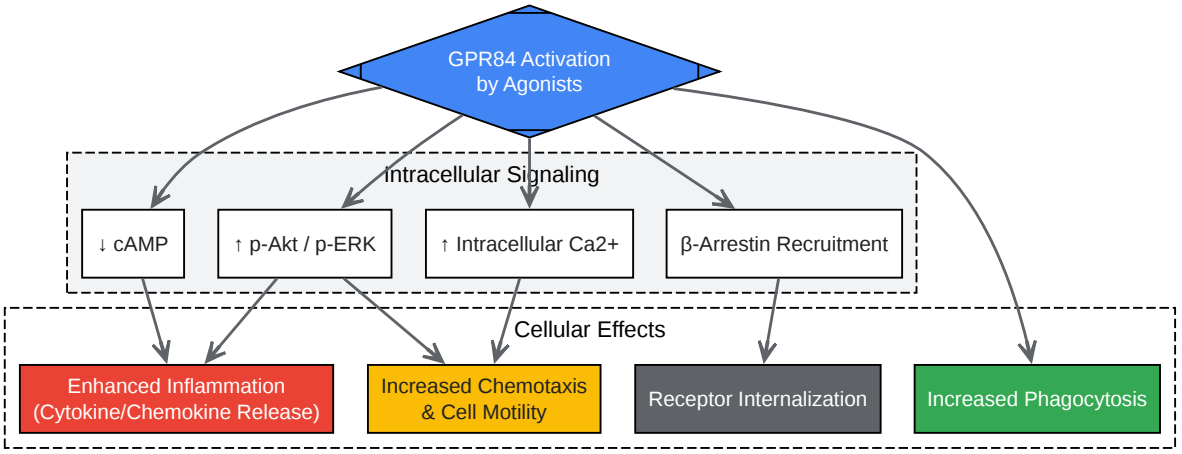
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GPR84 activation via the Gαi/o pathway has been shown to trigger the phosphorylation of key signaling kinases, including Akt and ERK, and promote the nuclear translocation of NF-κB's p65 subunit, leading to the transcription of pro-inflammatory genes.[9][11][12]

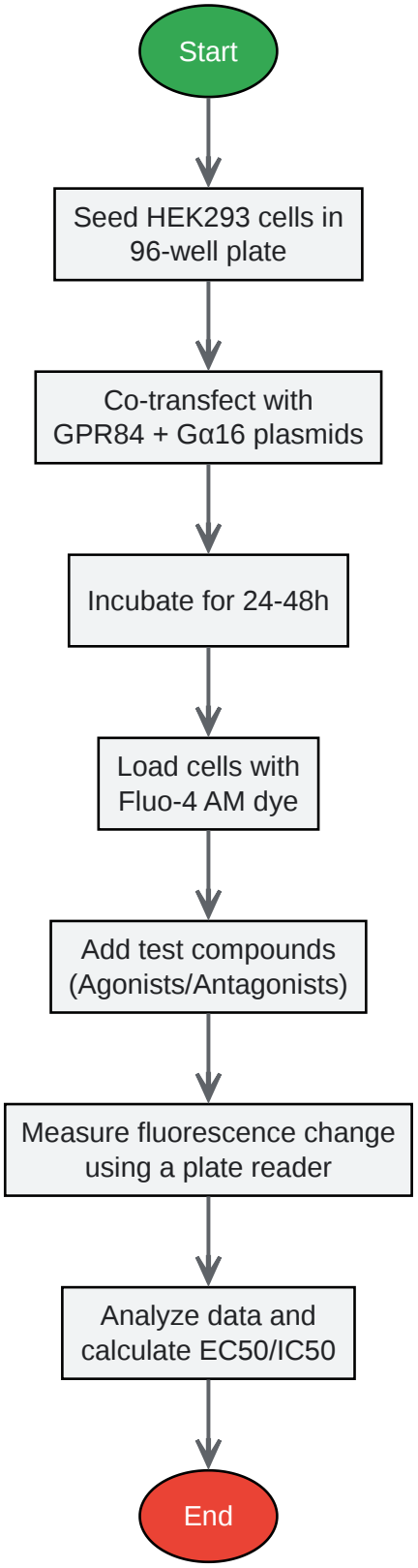



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